

# Physical and chemical properties of Adamantane-1-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Adamantane-1-carbaldehyde

Cat. No.: B057758

[Get Quote](#)

## Adamantane-1-carbaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and spectroscopic properties of **Adamantane-1-carbaldehyde**. It includes detailed experimental protocols for its synthesis and characterization, alongside key reactivity data, to support its application in research and development.

## Core Properties and Identifiers

**Adamantane-1-carbaldehyde** is a derivative of adamantane, a rigid, cage-like hydrocarbon. The presence of a reactive aldehyde group on the stable adamantyl scaffold makes it a valuable building block in medicinal chemistry and materials science.<sup>[1]</sup> Its bulky, lipophilic nature can enhance the metabolic stability and binding affinity of drug candidates.<sup>[1]</sup>

## Compound Identifiers

A comprehensive list of identifiers for **Adamantane-1-carbaldehyde** is provided below for unambiguous reference.

Identifier	Value
IUPAC Name	adamantane-1-carbaldehyde[2]
CAS Number	2094-74-8[3][4]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O[3][4][5]
Molecular Weight	164.24 g/mol [5]
InChI	InChI=1S/C11H16O/c12-7-11-4-8-1-9(5-11)3-10(2-8)6-11/h7-10H,1-6H2[2]
InChIKey	DZULQZKFBAHSRX-UHFFFAOYSA-N[2]
SMILES	O=CC12CC3CC(CC(C3)C1)C2[4]
Synonyms	1-Adamantanecarboxaldehyde, 1-Adamantylcarboxaldehyde, 1-Formyladamantane, Tricyclo[3.3.1.1 <sup>3,7</sup> ]decane-1-carboxaldehyde[4]

## Physical Properties

The physical characteristics of **Adamantane-1-carbaldehyde** are summarized in the following table. The parent compound, adamantane, is practically insoluble in water but readily soluble in nonpolar organic solvents.[6] Due to the addition of a polar aldehyde group, **Adamantane-1-carbaldehyde** is expected to be soluble in a range of common organic solvents.

Property	Value
Appearance	White to orange solid[3]
Boiling Point	239 °C[5]
Flash Point	82 °C[5]
Density	1.166 g/cm <sup>3</sup> [5]
Topological Polar Surface Area	17.1 Å <sup>2</sup> [5]
Hydrogen Bond Donor Count	0[5]
Hydrogen Bond Acceptor Count	1[5]

## Spectroscopic Characterization

Spectroscopic analysis is crucial for the structural confirmation of **Adamantane-1-carbaldehyde**. Below are the key spectral features.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon framework and the chemical environment of protons.[1]

Nucleus	Chemical Shift (δ) ppm	Description
<sup>1</sup> H NMR	~9.31	Singlet, aldehydic proton (CHO)
~1.7-2.1	Broad multiplets, 15 protons of the adamantane cage	
<sup>13</sup> C NMR	>200	Carbonyl carbon (C=O)
(Varies)	Quaternary carbon attached to the aldehyde	
~28-40	Signals corresponding to the CH and CH <sub>2</sub> groups of the adamantane cage	

Note: Exact chemical shifts can vary depending on the solvent and experimental conditions.<sup>[1]</sup>

## Infrared (IR) Spectroscopy

The IR spectrum is dominated by absorptions from the adamantyl cage and the aldehyde functional group.

Wavenumber (cm <sup>-1</sup> )	Vibration	Intensity
~2900-2850	C-H stretch (adamantane)	Strong
~2800 and ~2700	C-H stretch (aldehyde)	Medium, two distinct bands
~1720	C=O stretch (aldehyde)	Strong

## Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and analyze fragmentation patterns. Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a common method for this volatile and thermally stable compound.

## Experimental Protocols

### Synthesis of Adamantane-1-carbaldehyde

Several synthetic routes to **Adamantane-1-carbaldehyde** have been established, primarily involving oxidation or carbonylation reactions.

This method is known for its mild reaction conditions and good yields.

Protocol:

- A solution of oxalyl chloride in a suitable solvent (e.g., dichloromethane) is cooled to a low temperature (typically -78 °C).
- Dimethyl sulfoxide (DMSO) is added dropwise to the cooled solution, followed by a solution of 1-adamantylmethanol.
- The reaction is stirred for a specified period at this temperature.

- A hindered base, such as triethylamine, is added to the mixture.
- The reaction is allowed to warm to room temperature.
- The product is isolated through an aqueous workup followed by extraction with an organic solvent.
- Purification is typically achieved by column chromatography or distillation.

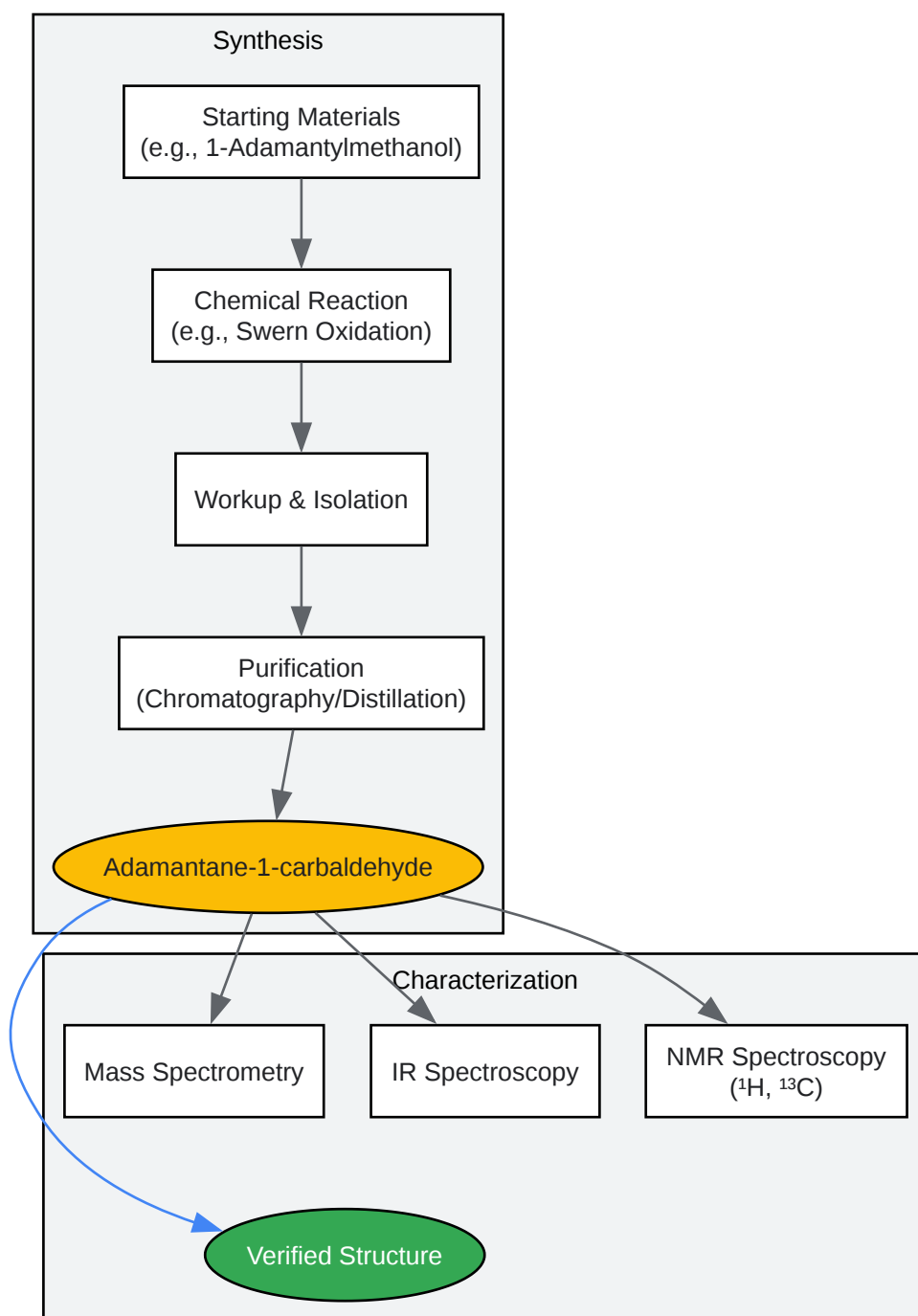
This method allows for the direct formylation of the adamantane core under mild conditions.

Protocol:

- Gallium(III) chloride ( $\text{GaCl}_3$ ) is placed in a reaction vial, and the solvent from its stock solution (e.g., methylcyclohexane) is removed in vacuo.
- The residue is dissolved in 1,2-dichloroethane, and adamantane is added.
- The vial is placed in a stainless-steel autoclave.
- The system is flushed multiple times with carbon monoxide (CO) gas and then pressurized to 1 atm.
- The reaction is stirred at room temperature for approximately 40 minutes.
- The reaction mixture is quenched with a saturated aqueous solution of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ).
- The product is extracted and purified. This method can achieve yields of up to 84%.

## Characterization Workflow

A typical workflow for the synthesis and characterization of **Adamantane-1-carbaldehyde** is depicted below.



[Click to download full resolution via product page](#)

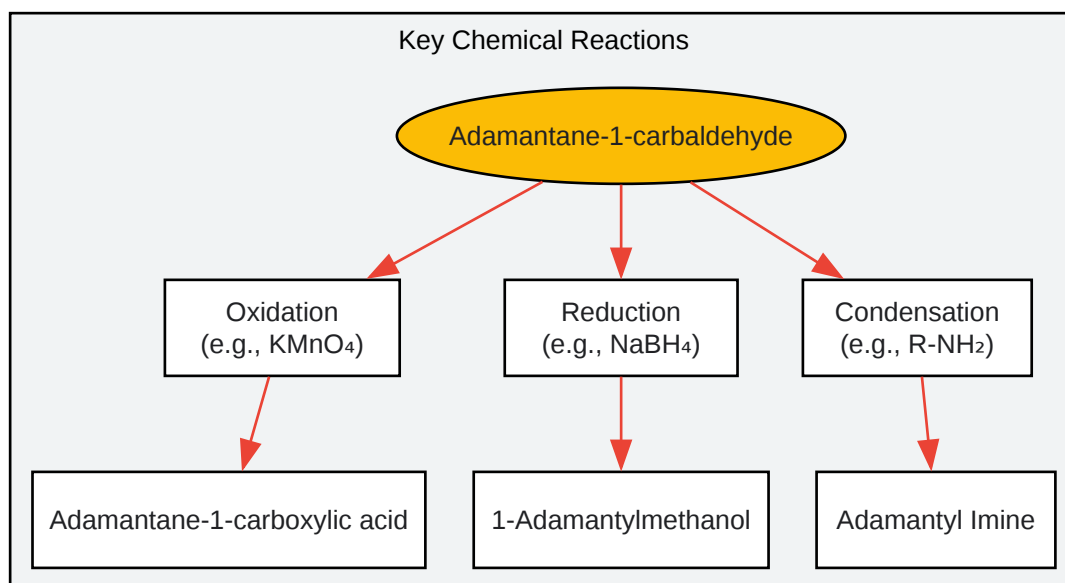
Caption: General workflow for the synthesis and characterization of **Adamantane-1-carbaldehyde**.

## Chemical Reactivity

The aldehyde group of **Adamantane-1-carbaldehyde** undergoes typical reactions of aldehydes, while the adamantane cage provides steric bulk and lipophilicity.

- Oxidation: Can be oxidized to Adamantane-1-carboxylic acid using oxidizing agents like potassium permanganate.
- Reduction: The aldehyde can be reduced to the corresponding alcohol, 1-adamantylmethanol, using reducing agents such as sodium borohydride.
- Condensation Reactions: It readily reacts with amines, hydrazines, and other nucleophiles to form imines, hydrazones (e.g., with 2,4-dinitrophenylhydrazine), and other condensation products.[7]
- Allylation and Amination: It is used in allylation and amination reactions.[7]

The following diagram illustrates some of the key reactions of **Adamantane-1-carbaldehyde**.



[Click to download full resolution via product page](#)

Caption: Key chemical transformations of **Adamantane-1-carbaldehyde**.

This guide provides a foundational understanding of **Adamantane-1-carbaldehyde** for its effective use in synthetic and medicinal chemistry applications. For further details, consulting

the primary literature is recommended.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Adamantane-1-carbaldehyde | High Purity | RUO Supplier [benchchem.com]
- 2. 1-Adamantanecarboxaldehyde | C<sub>11</sub>H<sub>16</sub>O | CID 11041050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Adamantane-1-carbaldehyde | 2094-74-8 [sigmaaldrich.com]
- 4. adamantane-1-carbaldehyde | 2094-74-8 | Buy Now [molport.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Adamantane - Wikipedia [en.wikipedia.org]
- 7. 1-Adamantane carboxaldehyde | 2094-74-8 | FA08990 [biosynth.com]
- To cite this document: BenchChem. [Physical and chemical properties of Adamantane-1-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057758#physical-and-chemical-properties-of-adamantane-1-carbaldehyde]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)